

LC-MS/MS method development for Timiperone quantification

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Compound of Interest

Compound Name: *Timiperone-d4*

Cat. No.: *B15556461*

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An LC-MS/MS Method for the Quantification of Timiperone in Human Plasma

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Timiperone is a butyrophenone antipsychotic agent used in the treatment of schizophrenia. Accurate and reliable quantification of Timiperone in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and drug development. This document provides a detailed protocol for the development and validation of a sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of Timiperone in human plasma. The method utilizes protein precipitation for sample preparation and electrospray ionization in positive mode for detection.

Experimental

Materials and Reagents

- Timiperone reference standard (≥98% purity)
- **Timiperone-d4** (or other suitable stable isotope-labeled internal standard)
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free)

Instrumentation

- A high-performance liquid chromatography (HPLC) system capable of gradient elution.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions

- Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid and 2 mM Ammonium Acetate in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L
- Gradient Program:

Time (min)	% B
0.0	20
0.5	20
2.5	95
3.5	95
3.6	20
5.0	20

Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ion Source Temperature: 500 °C
- IonSpray Voltage: 5500 V
- Curtain Gas: 35 psi
- Collision Gas: Nitrogen
- MRM Transitions (Proposed):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Timiperone	398.2	165.1	150	35
Timiperone	398.2	234.1	150	25
Timiperone-d4 (IS)	402.2	169.1	150	35

Note: The proposed MRM transitions and collision energies should be optimized by infusing a standard solution of Timiperone and the internal standard into the mass spectrometer.

Protocols

Standard and Quality Control Sample Preparation

- Stock Solutions (1 mg/mL): Prepare stock solutions of Timiperone and **Timiperone-d4** (Internal Standard, IS) in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Timiperone stock solution in 50:50 acetonitrile:water to create calibration standards with concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Working IS Solution (100 ng/mL): Dilute the IS stock solution with acetonitrile.
- Calibration Standards and Quality Control (QC) Samples: Spike drug-free human plasma with the appropriate working standard solutions to obtain final concentrations for the calibration curve and QC samples (low, mid, and high concentrations).

Sample Preparation Protocol (Protein Precipitation)

- Pipette 50 μ L of plasma sample (standard, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 150 μ L of the working IS solution (100 ng/mL in acetonitrile) to each tube.
- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at 13,000 rpm for 10 minutes at 4 °C.
- Transfer 100 μ L of the supernatant to a clean vial for LC-MS/MS analysis.

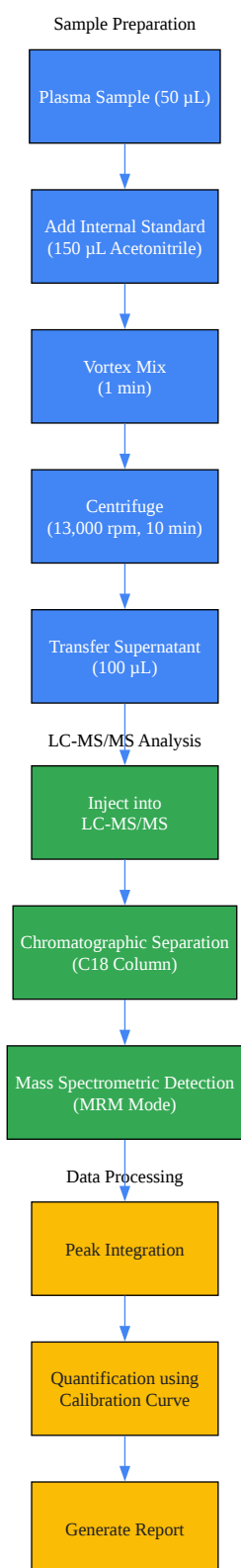
Data Presentation

Table 1: Quantitative Method Performance Summary

Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Accuracy (% Bias)	Within $\pm 15\%$
Recovery	> 85%
Matrix Effect	Minimal and compensated by IS

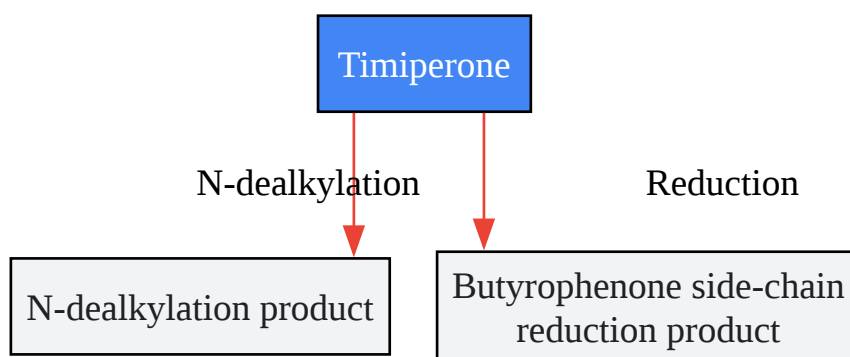
Note: The values presented in this table are target acceptance criteria for method validation and should be determined experimentally.

Visualizations



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Caption: Experimental workflow for Timiperone quantification.



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Caption: Simplified metabolic pathway of Timiperone.

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